

A Comprehensive Technical Guide to the Solubility of Lafutidine-d10 in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lafutidine-d10

Cat. No.: B12404596

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Lafutidine-d10** in various organic solvents. The data presented herein is critical for researchers and professionals involved in the formulation, development, and analysis of **Lafutidine-d10**.

Disclaimer: Specific solubility data for the deuterated form, **Lafutidine-d10**, is not readily available in published literature. The data presented in this guide is for the non-deuterated form, Lafutidine. Due to the isotopic substitution of hydrogen with deuterium, the physicochemical properties, including solubility, are expected to be very similar. However, for applications requiring the highest precision, experimental verification of **Lafutidine-d10** solubility is recommended.

Core Data Presentation: Solubility of Lafutidine

The following tables summarize the quantitative and qualitative solubility of Lafutidine in a range of organic solvents.

Quantitative Solubility Data

Solvent	Concentration (mg/mL)	Notes
Dimethyl Sulfoxide (DMSO)	≥21.58	-
Dimethyl Sulfoxide (DMSO)	~10[1]	-
Dimethylformamide (DMF)	~5[1][2]	-
Ethanol	~5[1]	Dehydrated ethanol
Ethanol	≥3.44[3]	-
Methanol	Soluble[4][5]	Specific quantitative data not found
Glacial Acetic Acid	Soluble[4][5]	Specific quantitative data not found

Qualitative Solubility Data

Solvent	Solubility Profile
Ether	Very Slightly Soluble[4][5]
Water	Practically Insoluble[4][5]

Experimental Protocols

A detailed, standardized experimental protocol for determining the solubility of **Lafutidine-d10** in organic solvents is crucial for obtaining reproducible and accurate results. The following is a representative methodology based on established practices for solubility determination of pharmaceutical compounds.

Protocol: Determination of Lafutidine-d10 Solubility in Organic Solvents by the Shake-Flask Method

1. Objective: To determine the equilibrium solubility of **Lafutidine-d10** in a selection of organic solvents at a specified temperature.

2. Materials:

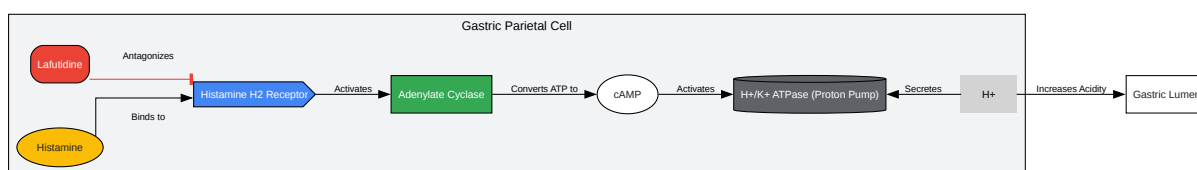
- **Lafutidine-d10** (solid, of known purity)
- Selected organic solvents (e.g., DMSO, Ethanol, Methanol, Acetonitrile, etc.) of analytical grade or higher
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

3. Procedure:

Mandatory Visualizations

Signaling Pathway of Lafutidine

Lafutidine is a histamine H₂ receptor antagonist. Its primary mechanism of action involves blocking the binding of histamine to H₂ receptors on gastric parietal cells, thereby inhibiting gastric acid secretion.

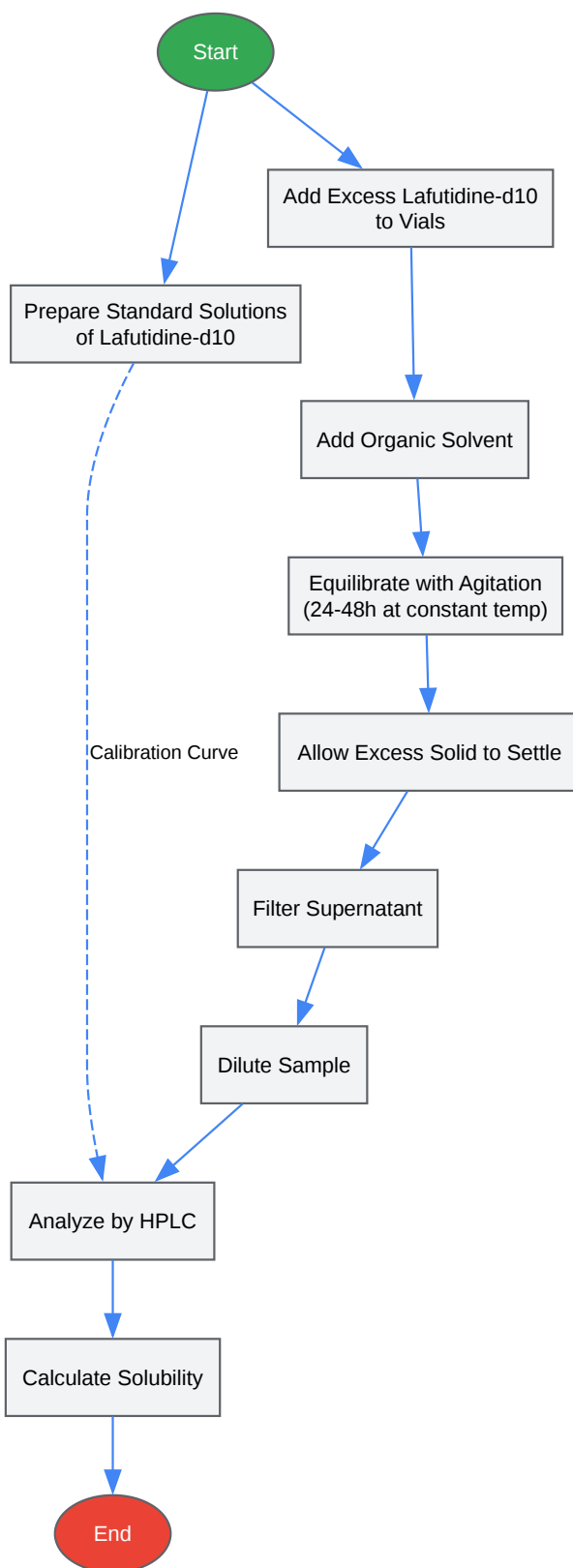


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Caption: Mechanism of action of Lafutidine as a histamine H₂ receptor antagonist.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Lafutidine-d10**.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of Lafutidine-d10 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12404596#lafutidine-d10-solubility-in-different-organic-solvents>]

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